

# Gomisin G: Solubility & Stock Preparation

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## Compound Focus: Gomisin G

CAS No.: 62956-48-3

Cat. No.: S765534

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The primary data for **Gomisin G**'s solubility and stock preparation comes from the chemical supplier MedChemExpress (MCE) [1].

- **Solubility in DMSO:**  $\geq 50$  mg/mL (93.18 mM) [1]. The supplier notes that DMSO is hygroscopic (absorbs moisture from the air), which can affect solubility over time. It is recommended to use newly opened DMSO for preparation.
- **Molecular Weight:** 536.57 g/mol [1].
- **CAS Number:** 62956-48-3 [1].

The following table outlines the standard stock solution concentrations offered and how to prepare working solutions from them.

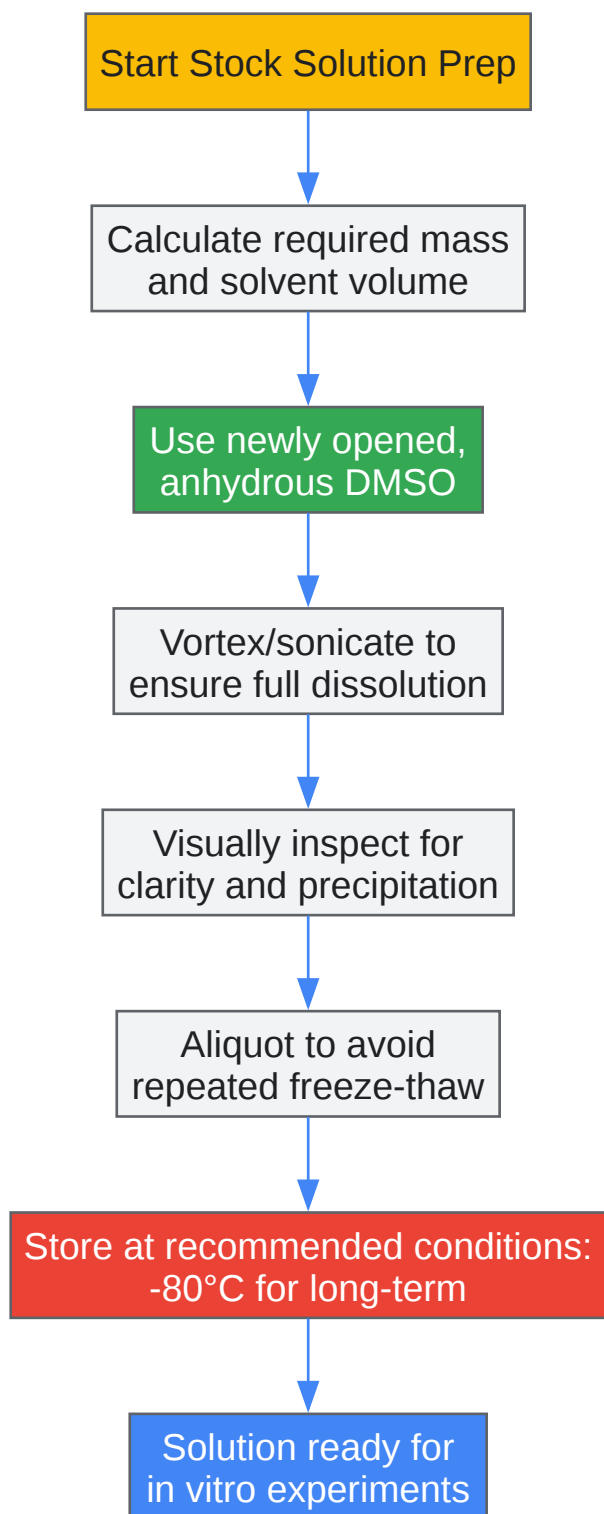
Stock Concentration	Formulation	Preparation Guidance
10 mM	1 mL ready-for-reconstitution solid	Add 1 mL of DMSO directly to the vial [1].
10 mM	1 mL ready-made solution in DMSO	Thaw and use directly [1].
Higher Concentrations	Solid powder (5 mg, 10 mg, etc.)	Calculate and dissolve in an appropriate volume of DMSO (e.g., 5 mg in ~0.93 mL DMSO for ~10 mM stock) [1].

For in vivo studies, MCE recommends specific solvent systems to improve bioavailability and compatibility. Below is a standard protocol for preparing a dosing solution for animal models [1].

Application	Solvent System	Protocol
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| **In Vivo Administration** | 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | 1. Prepare a stock solution in DMSO (e.g., 25 mg/mL). 2. Add PEG300 and mix evenly. 3. Add Tween-80 and mix evenly. 4. Dilute with saline to the final concentration. This yields a clear solution at  $\geq 2.5$  mg/mL [1]. |

The workflow for preparing and verifying a **Gomisin G** stock solution for in vitro experiments can be summarized as follows:



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## FAQs and Troubleshooting Guide

**Q1: My Gomisin G solution in DMSO has precipitated after being stored at -20°C. What should I do?**

- **Cause:** This is a common issue with compounds in DMSO due to water absorption or temperature-induced crystallization.
- **Solution:** Warm the vial gently to room temperature. If the precipitate does not dissolve, briefly place it in a 37-40°C water bath and vortex gently. Avoid excessive heating. If the crystal persists, add a small amount of fresh, anhydrous DMSO and repeat the warming and mixing. Before use, ensure the solution is clear and at room temperature.

**Q2: How should I store Gomisin G stock solutions to ensure stability?**

- **For long-term stability:**
  - **Powder:** Store at -20°C for up to 3 years or at 4°C for up to 2 years [1].
  - **Stock Solution in DMSO:** Aliquot and store at -80°C for up to 2 years or at -20°C for up to 1 year. Always avoid repeated freeze-thaw cycles [1].

**Q3: I am observing unexpected cytotoxicity in my cell models. What could be the reason?**

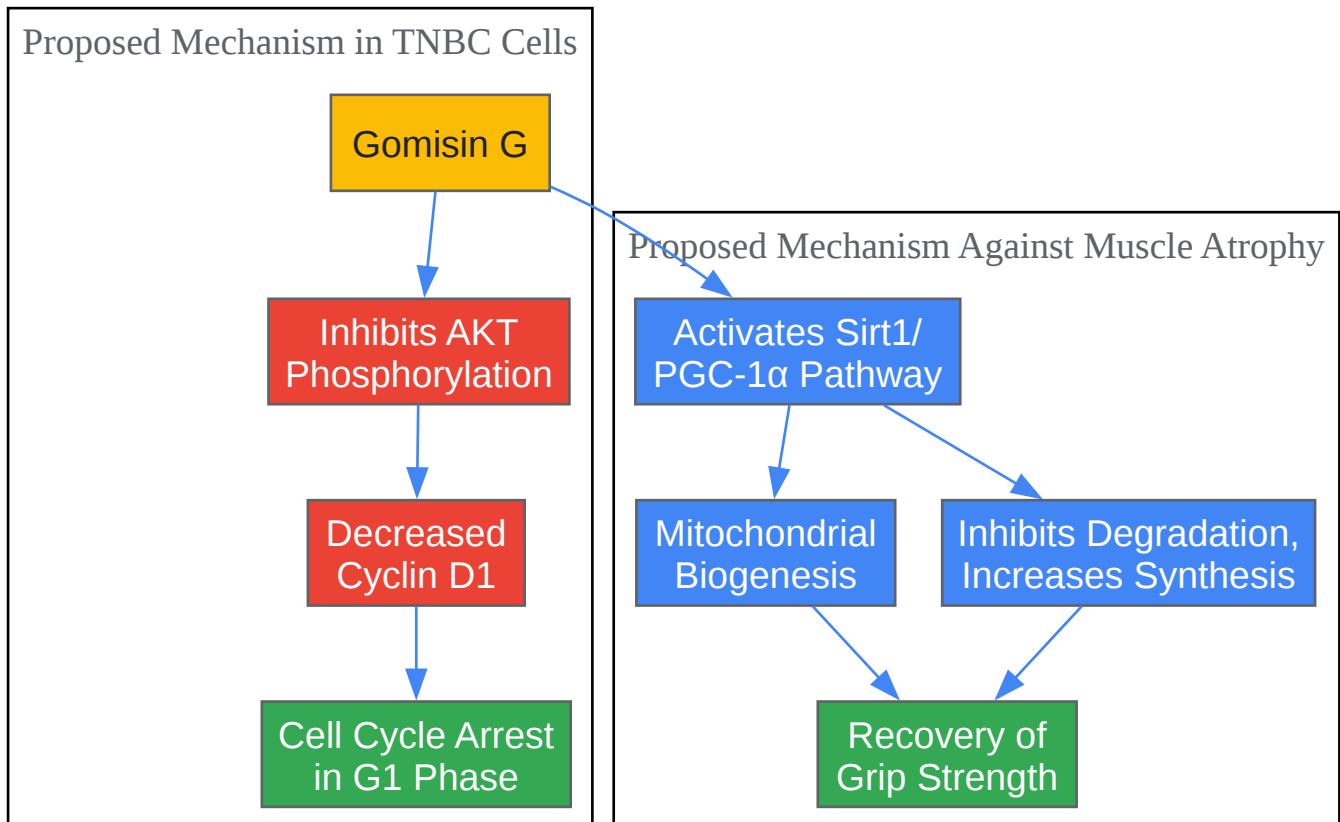
- **Potential Cause 1:** The concentration used is too high. **Gomisin G** exhibits varying IC50 values across different cell lines. For instance, its IC50 in HL-60 cells is 48.3 µM, while its anti-HIV EC50 in H9 cells is as low as 0.011 µM [1].
- **Action:** Review the literature for the effective concentration (EC50) in your specific cell model and perform a dose-response curve to determine the optimal, non-cytotoxic concentration for your experiments.
- **Potential Cause 2:** Residual DMSO from the stock solution is affecting the cells.
- **Action:** Ensure that the final concentration of DMSO in your cell culture media does not exceed 0.1% (a common safe threshold). Include a vehicle control (media with 0.1% DMSO) in all your experiments.

## Experimental Protocols & Application Notes

The following table summarizes key experimental findings and protocols from published research using **Gomisin G**. Please note that these methods are for reference only and should be optimized in your laboratory [1].

Experimental Context	Reported Protocol	Key Findings / Outcome
<b>In Vitro: Triple-Negative Breast Cancer (TNBC)</b>	Treat MDA-MB-231 cells with 10 $\mu$ M Gomisin G for 72 hours [1].	Suppressed AKT phosphorylation, reduced cyclin D1 levels, and caused cell cycle arrest in the G1 phase [1].
<b>In Vitro: Colorectal Cancer (LoVo cells)</b>	Treat LoVo cells with 10 $\mu$ M Gomisin G for 24 hours. Analyze by Western Blot [1].	Reduced phosphorylation of AKT and induced PARP cleavage, indicating apoptosis [1].
<b>In Vivo: Disuse-Induced Muscle Atrophy (Mouse Model)</b>	Administer 1 mg/kg/day via oral gavage (p.o.) for 2 weeks to immobilized C57BL/6N mice [1].	Recovered grip strength, inhibited protein degradation, increased protein synthesis, and induced mitochondrial biogenesis via the Sirt1/PGC-1 $\alpha$ pathway [1].

Based on the cited research, the proposed mechanism of action of **Gomisin G** in TNBC and muscle atrophy models involves key signaling pathways, which are illustrated below.



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## References

1. Gomisin G | HIV Inhibitor [medchemexpress.com]

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